

Essential Safety and Logistical Information for Handling m-PEG2-Tos

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Compound of Interest

Compound Name: *m*-PEG2-Tos

Cat. No.: B1677519

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For researchers, scientists, and drug development professionals utilizing **m-PEG2-Tos** (CAS No. 50586-80-6), a comprehensive understanding of safety protocols and logistical considerations is paramount. This document provides essential guidance on personal protective equipment (PPE), operational handling, and disposal of **m-PEG2-Tos** to ensure a safe and efficient laboratory environment.

Chemical and Physical Properties:

Property	Value
CAS Number	50586-80-6[1][2]
Molecular Formula	C ₁₂ H ₁₈ O ₅ S[1][2]
Molecular Weight	274.33 g/mol [1][2]
Appearance	Solid-liquid mixture[3]
Primary Use	Non-cleavable ADC linker in the synthesis of antibody-drug conjugates (ADCs) and as a PEG-based PROTAC linker. For research use only.[1][3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure and ensure personal safety when handling **m-PEG2-Tos**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Rationale
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for splash hazards.	Protects against accidental splashes or aerosols.
Hands	Chemical-resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact and absorption.
Body	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	Minimizes inhalation of any potential dust or vapors.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **m-PEG2-Tos** and ensuring a safe laboratory environment.

Storage:

Long-term storage recommendations for **m-PEG2-Tos** are critical for its stability.

Condition	Duration
-20°C	Up to 3 years (pure form) ^[1]
4°C	Up to 2 years (pure form) ^[1]

Handling Protocol:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.

- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Dispensing: If the compound is a solid, handle it in a way that minimizes dust generation. If it is a liquid, handle it carefully to avoid splashing.
- Weighing: Use a precision balance within a chemical fume hood or a ventilated enclosure to weigh the required amount of **m-PEG2-Tos**.
- Dissolving: If dissolving in a solvent, add the solvent to the **m-PEG2-Tos** slowly and stir gently to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area.

Disposal Plan

The disposal of **m-PEG2-Tos** and its associated waste must be conducted in compliance with local, state, and federal regulations.

Waste Categorization:

- **m-PEG2-Tos** waste: Unused or expired **m-PEG2-Tos** should be treated as chemical waste.
- Contaminated materials: Any materials that have come into contact with **m-PEG2-Tos**, such as pipette tips, gloves, and weighing paper, should also be disposed of as chemical waste.

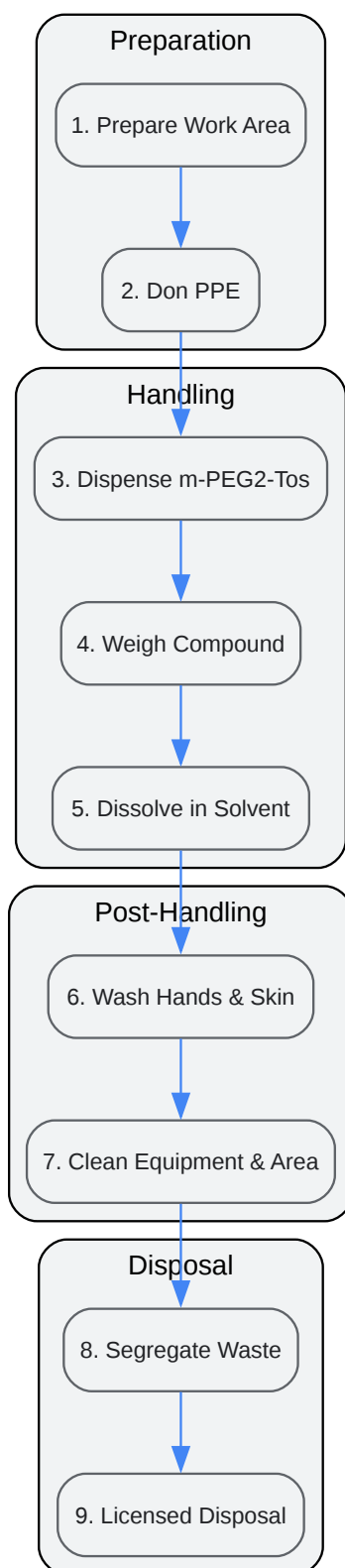
Disposal Protocol:

- Segregation: Collect all **m-PEG2-Tos** waste and contaminated materials in a designated, properly labeled, and sealed hazardous waste container.[\[4\]](#)[\[5\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**m-PEG2-Tos**".[\[5\]](#)
- Storage of Waste: Store the hazardous waste container in a designated, secure area away from incompatible materials.

- Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed chemical waste disposal contractor.[\[4\]](#)[\[6\]](#)
- Do Not: Never dispose of **m-PEG2-Tos** or its contaminated materials down the drain or in the regular trash.[\[4\]](#)[\[7\]](#) While polyethylene glycol itself is biodegradable, the tosyl group and the overall molecule's properties may not be suitable for wastewater treatment systems.[\[4\]](#)

Experimental Workflow for Handling **m-PEG2-Tos**

The following diagram illustrates the standard workflow for handling **m-PEG2-Tos** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **m-PEG2-Tos**.

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